

# Commercial Suppliers and Technical Guide for Nandrolone-3,4-13C2

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Compound of Interest		
Compound Name:	Nandrolone-3,4-13C2	
Cat. No.:	B1148523	Get Quote

For researchers, scientists, and drug development professionals seeking **Nandrolone-3,4-13C2**, this guide provides a detailed overview of commercial sourcing, technical data, and relevant experimental protocols. Given the specialized nature of this isotopically labeled steroid, it is primarily available through custom synthesis by companies specializing in stable isotope-labeled compounds.

## **Commercial Sourcing**

**Nandrolone-3,4-13C2** is not typically available as a stock item. Researchers will need to engage with companies that offer custom synthesis of complex organic molecules and stable isotope labeling. Below is a list of potential suppliers with expertise in this area:

- Cambridge Isotope Laboratories, Inc. (CIL): A leading producer of stable isotopes and stable isotope-labeled compounds, CIL offers custom synthesis services for a wide range of biochemical and organic compounds.
- Merck (Sigma-Aldrich): Merck provides a comprehensive portfolio of research chemicals and offers custom synthesis services for isotopically labeled compounds.
- Toronto Research Chemicals (TRC): TRC specializes in the synthesis of complex organic chemicals for biomedical research and offers a range of isotopically labeled standards.
- Alsachim: A company that specializes in the development and manufacturing of stable isotope-labeled internal standards, including steroids.



- Selcia: Selcia offers custom synthesis of compounds labeled with stable isotopes like
  Carbon-13, Nitrogen-15, and Deuterium for use as mass spectroscopic markers.[1]
- BOC Sciences: BOC Sciences provides a wide range of stable isotope labeling services, including custom synthesis of labeled compounds for biomolecular analysis, metabolic studies, and drug discovery.[2]

When requesting a custom synthesis, researchers should be prepared to provide detailed specifications, including the desired isotopic enrichment, chemical purity, and quantity.

# **Technical Data and Applications**

**Nandrolone-3,4-13C2** is primarily utilized as an internal standard in analytical chemistry, particularly in anti-doping control and pharmacokinetic studies. The incorporation of two 13C atoms at the 3 and 4 positions of the nandrolone molecule allows for its differentiation from the endogenous, unlabeled steroid by mass spectrometry. This is crucial for the accurate quantification of nandrolone and its metabolites in biological samples.

The primary application of 13C-labeled nandrolone is in Gas Chromatography-Combustion-Isotope Ratio Mass Spectrometry (GC-C-IRMS).[3][4] This technique measures the ratio of 13C to 12C, which can distinguish between naturally occurring (endogenous) steroids and synthetic ones administered exogenously.[3][4]

#### **Quantitative Data from Research Applications**

The following table summarizes quantitative data from a study that utilized [13C]nandrolone to investigate its excretion in athletes. This data provides an example of the concentrations and ratios observed in a research setting.



Parameter	Value Range	Notes
Administered Dose of [13C]Nandrolone	2 x 25 mg doses at 24-h intervals	Ingested by volunteers in the study.[5]
Peak Urinary Concentration of Labeled Norandrosterone	1,180 - 38,661 μg/L	Norandrosterone is a key metabolite of nandrolone.[5]
Peak Urinary Concentration of Labeled Noretiocholanolone	576 - 12,328 μg/L	Noretiocholanolone is another major metabolite.[5]
Noretiocholanolone:Norandros terone Ratio	Sometimes >1 at the end of the excretion period	This ratio can vary between individuals.[5]

# **Experimental Protocols**

The following are detailed methodologies for the analysis of nandrolone and its metabolites using a 13C-labeled internal standard, based on established anti-doping and pharmacokinetic research protocols.

## Sample Preparation: Extraction of Steroids from Urine

This protocol outlines the steps for extracting nandrolone and its metabolites from a urine sample for subsequent analysis.

#### Materials:

- Urine sample
- Nandrolone-3,4-13C2 (as internal standard)
- Phosphate buffer (pH 7.0)
- β-glucuronidase from E. coli
- · Di-ethyl ether
- Anhydrous sodium sulfate



- Centrifuge
- Evaporator (e.g., nitrogen stream)

#### Procedure:

- Internal Standard Addition: Spike a known volume of the urine sample (e.g., 5 mL) with a solution of **Nandrolone-3,4-13C2** at a known concentration.
- Buffering: Add phosphate buffer to the urine sample to adjust the pH to 7.0.
- Enzymatic Hydrolysis: Add β-glucuronidase to the buffered urine sample. Incubate the mixture at 50°C for 2 hours to deconjugate the steroid metabolites.
- Liquid-Liquid Extraction: After cooling to room temperature, perform a liquid-liquid extraction by adding di-ethyl ether. Vortex the mixture vigorously and then centrifuge to separate the organic and aqueous layers.
- Separation: Carefully transfer the upper organic layer (containing the steroids) to a clean tube.
- Drying: Add anhydrous sodium sulfate to the organic extract to remove any residual water.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Derivatization: Reconstitute the dried residue in a derivatizing agent (e.g., N-methyl-N-(trimethylsilyl)trifluoroacetamide - MSTFA) to form trimethylsilyl (TMS) derivatives of the steroids, which are more volatile and suitable for GC-MS analysis.

### **Instrumental Analysis: GC-MS and GC-C-IRMS**

This protocol describes the instrumental analysis of the prepared steroid extracts.

#### Instrumentation:

 Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) or an Isotope Ratio Mass Spectrometer (IRMS).



 GC Column: A non-polar capillary column (e.g., DB-5ms) is typically used for steroid analysis.

#### GC-MS Conditions (for quantification):

- Injector Temperature: 280°C
- Oven Temperature Program: Start at 180°C, ramp to 230°C at 2°C/min, then ramp to 300°C at 10°C/min, and hold for 5 minutes.
- · Carrier Gas: Helium at a constant flow rate.
- MS Ionization Mode: Electron Ionization (EI) at 70 eV.
- MS Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of nandrolone-TMS and its 13C-labeled internal standard.

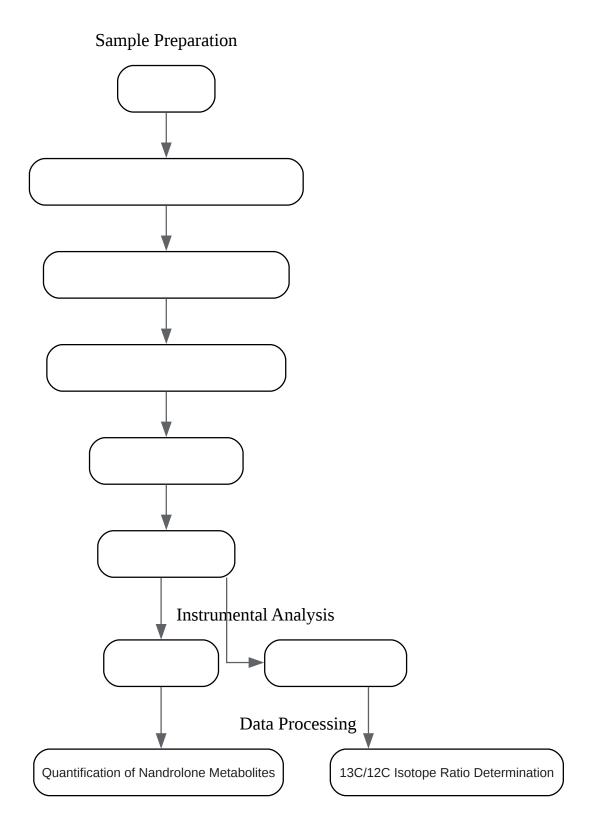
GC-C-IRMS Conditions (for isotope ratio analysis):

- Combustion Reactor: The GC eluent is passed through a combustion reactor (typically CuO/NiO) at high temperature (e.g., 950°C) to convert the analytes into CO2 and H2O.
- Water Removal: A water trap removes the H2O.
- IRMS Analysis: The CO2 gas enters the IRMS, where the 13CO2/12CO2 ratio is measured.

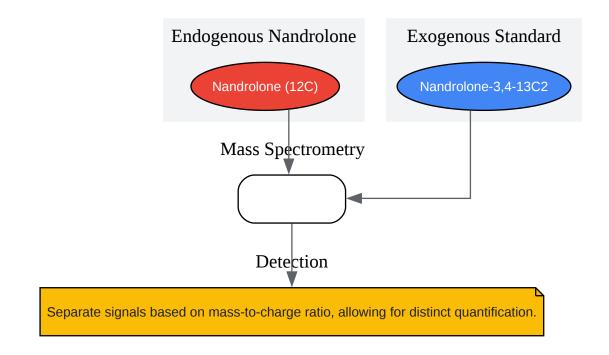
#### **Visualizations**

The following diagrams illustrate the experimental workflow and the principle of using a 13C-labeled internal standard.









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